

# Understanding the structure of the IC 1101 galactic halo.

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An In-depth Technical Guide to the Structure of the IC 1101 Galactic Halo

## Introduction

IC 1101 is a supergiant elliptical or lenticular (E/S0) galaxy situated at the center of the Abell 2029 galaxy cluster, approximately 1.04 to 1.15 billion light-years from Earth.<sup>[1][2][3]</sup> It is classified as a brightest cluster galaxy (BCG) and is renowned for its immense size and one of the largest known galactic cores.<sup>[4][5]</sup> The galaxy is enveloped by a vast, diffuse stellar halo that extends for millions of light-years, making it a prime subject for studying galaxy formation, evolution, and the distribution of dark matter on the largest scales.<sup>[2][6][7]</sup> This guide provides a technical overview of the structural components of IC 1101's halo, focusing on quantitative data and the methodologies used to obtain them.

## Quantitative Structural Data

The physical properties of IC 1101 and its halo have been determined through various observational techniques. The following tables summarize the key quantitative data.

### Table 1.1: Dimensions and Scale

Parameter	Value	Notes
Morphological Type	E/S0, cD	Supergiant elliptical/lenticular, central dominant galaxy.[1][7]
Distance	~354.0 Mpc (~1.15 billion ly)	Based on redshift; other estimates range from 320-363 Mpc.[1][3][4][5]
Halo Radius	>600 kpc (~2 million ly)	The faint, diffuse stellar halo extends to this radius.[2][6][8] Some studies have traced it to over 1 Mpc.[7][9]
Isophotal Diameter (D25)	123.65 - 169.61 kpc	Diameter measured at the 25th magnitude/arcsec <sup>2</sup> isophote in the B-band.[1][6]
Effective Radius (Half-Light)	65 ± 12 kpc	The radius within which half of the galaxy's light is emitted.[1]
Core Radius	4.2 ± 0.1 kpc	One of the largest depleted galactic cores known, measured by fitting models to HST images.[1][4][5]

**Table 1.2: Mass and Luminosity**

Parameter	Value	Notes
Stellar Population	~100 trillion stars	The galaxy is populated by old, metal-rich stars, some ~7 billion years older than the Sun.[2][6][10]
Central Black Hole Mass	40 - 100 billion $M_{\odot}$	Estimated using core dynamical models and gas accretion modeling.[1][6][11]
Stellar Mass Deficit (Core)	$\sim 4.9 \times 10^{11} M_{\odot}$	The amount of stellar mass inferred to have been ejected from the core, likely by binary black holes.[1][4][5]
Luminosity	$\sim 2 \times 10^{12} L_{\odot}$	IC 1101 emits approximately 26% of the total light from the entire Abell 2029 cluster.[2][7]
Mass-to-Light Ratio (M/L)	Increases with radius	Rises from ~12 at 20 kpc to over 100 at 200 kpc, indicating a massive dark matter halo.[7][12]

## Observational and Analytical Methodologies

The characterization of IC 1101's halo relies on a combination of multi-wavelength observations and sophisticated analytical models.

## Photometric Analysis of the Stellar Halo

Objective: To determine the size, shape, and luminosity profile of the galaxy and its extended halo.

Methodology:

- Data Acquisition: High-resolution images are captured using space-based telescopes like the Hubble Space Telescope (HST). For IC 1101, data from the Wide Field and Planetary

Camera 2 (WFPC2) in the F702W (red) band have been crucial.[5] This band is selected to minimize contamination from dust and young, blue stars, providing a clearer view of the underlying old stellar population.[5]

- Data Reduction: Raw images undergo standard processing pipelines, including bias subtraction, flat-fielding, and cosmic ray removal. A critical step for extended objects like IC 1101 is accurate sky background subtraction, as the galaxy's faint outer halo can extend across the entire field of view.[5]
- Surface Brightness Profiling: Isophotes (contours of constant surface brightness) are fitted to the galaxy's image. The intensity of light as a function of radius from the galactic center is extracted to create a surface brightness profile.
- Model Fitting: The surface brightness profile is fitted with analytical functions. For IC 1101, a multi-component model was used, including terms for a potential double nucleus, the central spheroid, an intermediate-scale component, and the extended stellar halo.[5] This process yielded the measurement of the remarkably large, depleted core.[5]

## Spectroscopic Analysis of Galactic Dynamics

Objective: To measure the velocity dispersion of stars and infer the galaxy's total mass distribution, including dark matter.

Methodology:

- Data Acquisition: Long-slit or integral field spectroscopy is performed using ground-based telescopes. The spectra of the integrated starlight are collected at various distances from the galaxy's center.
- Velocity Dispersion Measurement: The absorption lines in the galaxy's spectrum are broadened due to the random motions of its stars. The degree of this broadening is measured to calculate the stellar velocity dispersion ( $\sigma$ ). IC 1101 exhibits a unique, rising velocity dispersion profile, which is a strong indicator of a massive dark matter halo.[1][4]
- Mass Modeling: The measured velocity dispersion profile is used as input for dynamical models (e.g., solving the Jeans equations). These models calculate the total gravitational mass required to keep the stars in their observed orbits. By comparing the calculated total

mass to the mass of the visible stars (estimated from luminosity), the distribution and amount of dark matter can be determined.

## X-ray Analysis of the Intracluster Medium

Objective: To map the hot gas of the Abell 2029 cluster, which acts as a tracer for the total gravitational potential of the cluster and the embedded halo of IC 1101.

Methodology:

- Data Acquisition: Observations are conducted with X-ray telescopes such as the Chandra X-ray Observatory.[\[1\]](#)[\[7\]](#) These instruments detect the thermal bremsstrahlung emission from the hot (~100 million K) gas that permeates the galaxy cluster.[\[7\]](#)
- Data Analysis: The X-ray surface brightness and temperature of the gas are measured across the cluster.
- Hydrostatic Equilibrium Modeling: Assuming the hot gas is in hydrostatic equilibrium within the cluster's gravitational well, its temperature and density profiles can be used to calculate the total mass of the cluster as a function of radius. This method provides an independent and powerful measurement of the total mass, which is dominated by dark matter.

## Visualizations: Workflows and Logical Relationships

The following diagrams illustrate the key workflows and concepts in the study of IC 1101's halo.

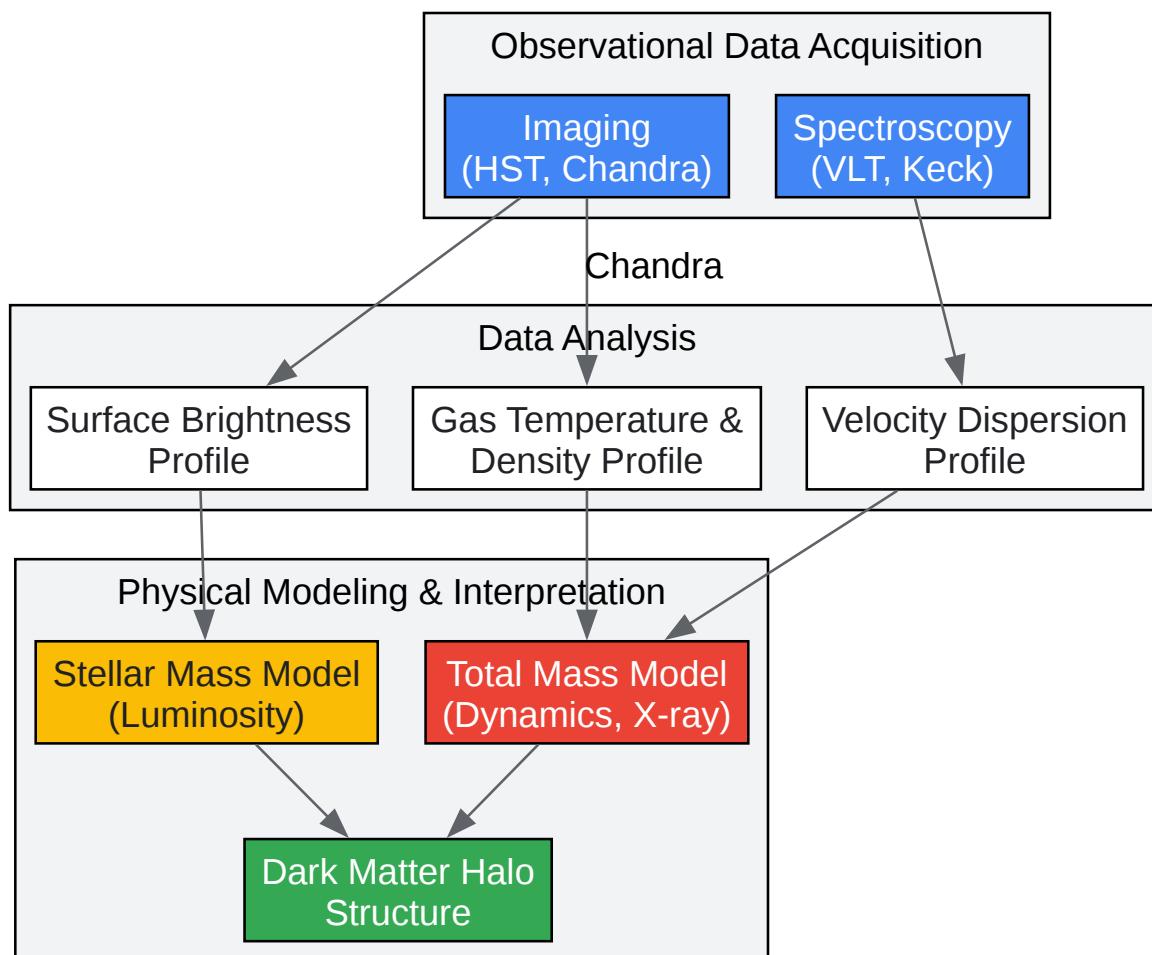
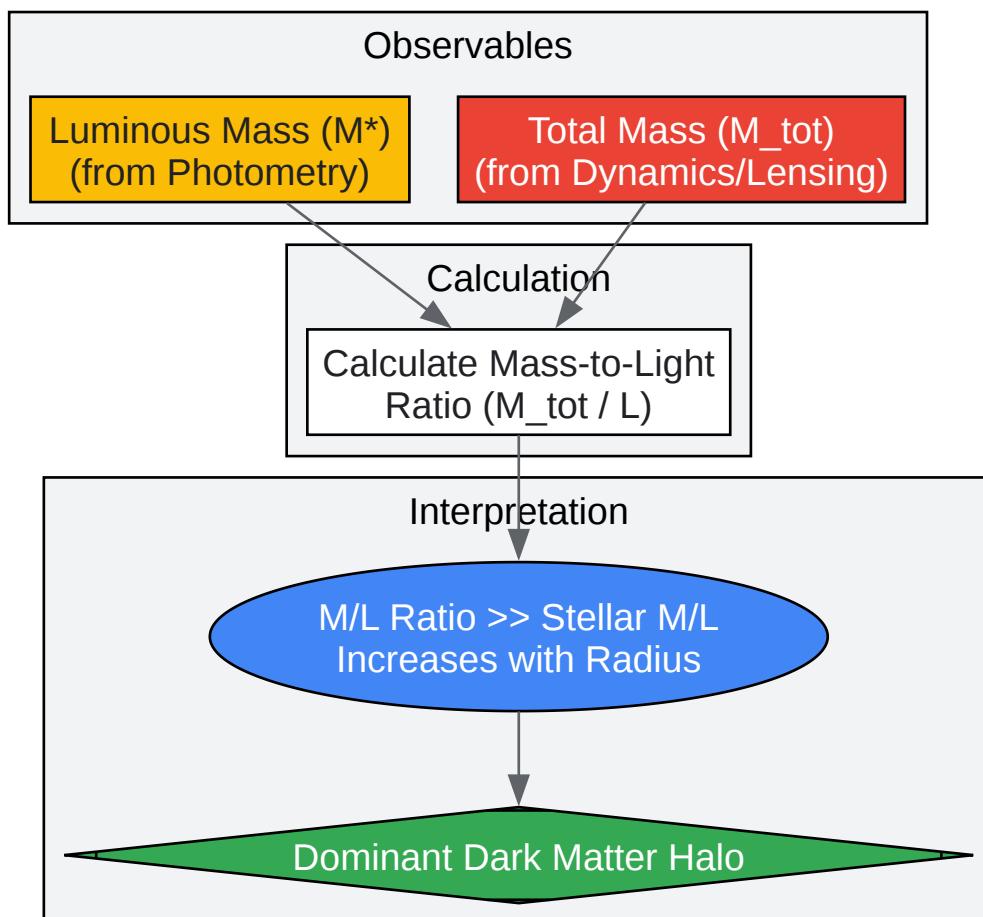
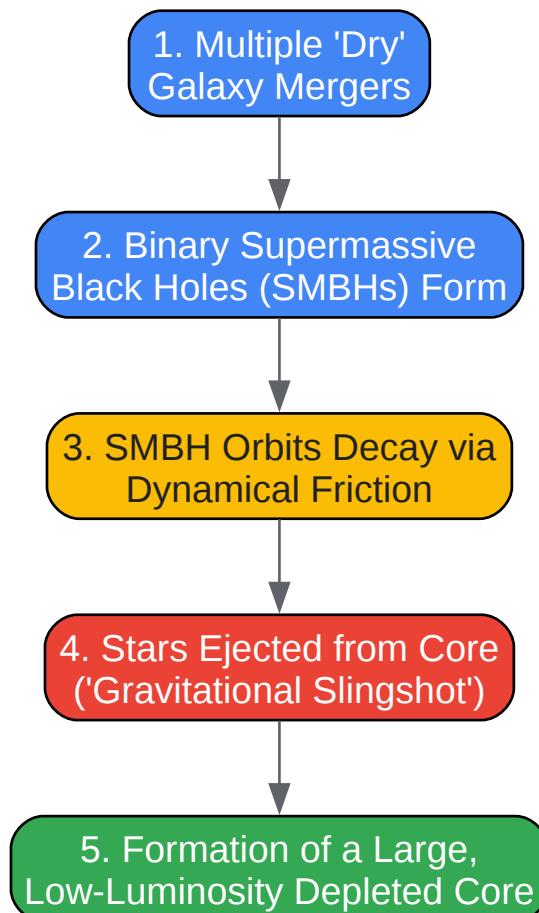
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Fig. 1: General workflow for characterizing the galactic halo of IC 1101.



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Fig. 2: Logic for inferring dark matter from the Mass-to-Light (M/L) ratio.



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Fig. 3: The core scouring hypothesis for the formation of IC 1101's large core.

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